

# application of sodium hexafluorosilicate in wood preservation studies

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## Compound of Interest

Compound Name: Hexafluorosilicate

Cat. No.: B096646

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## Application Notes: Sodium Hexafluorosilicate in Wood Preservation

### Introduction

Wood is a fundamental building material valued for its sustainability and mechanical properties. However, its organic nature makes it susceptible to biodeterioration by fungi and insects, which can compromise its structural integrity and service life.<sup>[1]</sup> Wood preservation is critical for extending the lifespan of timber products, especially in harsh environmental conditions.<sup>[2][3]</sup> Sodium **hexafluorosilicate** ( $\text{Na}_2\text{SiF}_6$ ), an inorganic salt of hexafluorosilicic acid, is a chemical compound that has been utilized as a wood preservative.<sup>[4]</sup> It functions as a biocide, offering protection against both wood-destroying fungi and insect pests.<sup>[5][6]</sup> These application notes provide an overview of its mechanism, efficacy data from various studies, and detailed protocols for its application and evaluation in a research setting.

### Mechanism of Action

The biocidal efficacy of sodium **hexafluorosilicate** stems primarily from the release of fluoride ions upon dissolution.<sup>[5]</sup> These ions are potent metabolic inhibitors for a wide range of organisms.

- **Fungicidal Action:** The fluoride ions disrupt essential enzymatic processes within fungal cells. While the exact mechanism is complex, it is believed to involve the disruption of the

permeability of fungal cell membranes, leading to metabolic failure and cell death.[7] This action is effective against both brown-rot and white-rot fungi, the two major types of wood-decaying fungi.[1]

- Insecticidal Action: When ingested by wood-boring insects, sodium **hexafluorosilicate** releases fluoride ions in the digestive tract.[5] This leads to a multi-pronged attack:
  - Enzymatic Disruption: The fluoride ions interfere with the enzymes necessary for food digestion, effectively leading to starvation.[5]
  - Neurotoxicity: The ions can disrupt nerve signal transmission by interfering with critical ions like calcium, causing paralysis and immobility.[5]
  - Exoskeleton Damage: The compound can have a desiccating effect on the waxy outer layer of an insect's exoskeleton, leading to dehydration and increased vulnerability.[5]

A significant challenge with sodium **hexafluorosilicate** is its high water solubility, which makes it prone to leaching from the treated wood when exposed to moisture.[8] This reduces its long-term effectiveness in outdoor applications. Consequently, research often focuses on co-treatments or fixation methods to improve its permanence in the wood matrix.[9][10]

## Quantitative Data Summary

The following table summarizes the performance of fluoride-based and silicate-based wood preservatives from various studies. Data for sodium **hexafluorosilicate** is often presented in the context of combined treatments due to its high leachability.

Preservative System	Test Organism	Experimental Condition	Mass Loss (%)	Control Mass Loss (%)	Reference
Polysilicic Acid (from Sodium Silicate)	Gloeophyllum trabeum (Brown-rot)	2-week water leaching	0.2%	32.2%	<a href="#">[7]</a>
Polysilicic Acid (from Sodium Silicate)	Trametes versicolor (White-rot)	2-week water leaching	3.4 - 5.2%	30.2%	<a href="#">[7]</a>
Sodium Fluoride (NaF)	Reticulitermes flaviceps (Termite)	Ground contact (leaching)	>10%	Not Specified	<a href="#">[8]</a>
Na <sub>2</sub> SiO <sub>3</sub> cured with Na <sub>2</sub> SiF <sub>6</sub>	Not Applicable (Leaching Test)	Water leaching	Reduced leaching by 25.97% compared to Na <sub>2</sub> SiO <sub>3</sub> alone	Not Applicable	<a href="#">[9]</a>
Nano Metal Fluorides (MgF <sub>2</sub> + CaF <sub>2</sub> )	Rhodonia placenta & T. versicolor	Leached (EN 84)	<3%	Not Specified	<a href="#">[8]</a>

## Experimental Protocols

### Protocol 1: Wood Sample Preparation and Preservative Treatment

This protocol describes a standard laboratory method for treating wood samples with a sodium **hexafluorosilicate** solution using a full-cell (Bethell) process to achieve maximum uptake.[\[11\]](#)  
[\[12\]](#)

### 1. Materials:

- Wood blocks (e.g., Scots pine, *Pinus sylvestris*), defect-free, sized according to testing standard (e.g., 50 x 25 x 15 mm for EN 113).
- Sodium **hexafluorosilicate** ( $\text{Na}_2\text{SiF}_6$ ).
- Deionized water.
- Drying oven, desiccator, analytical balance.
- Vacuum-pressure impregnation vessel.

### 2. Procedure:

- Number each wood block for identification.
- Dry the blocks in an oven at  $103 \pm 2^\circ\text{C}$  until a constant weight is achieved.
- Record the initial oven-dry weight ( $W_1$ ) of each block after cooling in a desiccator.
- Prepare the desired concentration of  $\text{Na}_2\text{SiF}_6$  solution (e.g., 1-5% w/w in deionized water).
- Place the wood blocks in the impregnation vessel and use weights to ensure they remain submerged.
- Apply an initial vacuum of -0.8 bar (or as specified by the standard) and hold for 30 minutes to remove air from the wood structure.
- While maintaining the vacuum, flood the vessel with the preservative solution until the blocks are fully submerged.
- Release the vacuum and apply a hydraulic pressure of 8-10 bar for 2 hours to force the solution into the wood.
- Release the pressure and drain the solution. A final vacuum can be applied for 15 minutes to remove excess surface solution.
- Remove the blocks, wipe off excess solution, and weigh them immediately ( $W_2$ ).
- Calculate the solution uptake:  $\text{Uptake (kg/m}^3\text{)} = ((W_2 - W_1) / V) * 1000$ , where V is the volume of the wood block.
- Allow the treated blocks to air-dry (condition) in a well-ventilated area for at least two weeks before further testing.

## Protocol 2: Fungal Decay Resistance Test (Agar-Block Method)

This protocol is a simplified version of standard laboratory decay tests like EN 113 to evaluate the efficacy of the preservative against wood-destroying fungi.[8]

### 1. Materials:

- Treated and untreated (control) wood blocks, conditioned and sterile.
- Cultures of wood-decay fungi (e.g., Brown-rot: *Coniophora puteana*; White-rot: *Trametes versicolor*).
- Malt extract agar (MEA), sterile culture jars or flasks, sterile water.
- Incubator set to  $22 \pm 2^\circ\text{C}$  and ~70% relative humidity.

## 2. Procedure:

- Sterilize the conditioned wood blocks (e.g., by gamma irradiation or ethylene oxide). Determine their pre-exposure dry weight ( $W_3$ ).
- Prepare MEA plates and inoculate them with the test fungus. Allow the fungus to grow until it covers the plate.
- In sterile culture jars, place a feeder strip or create a fungal mat on the agar surface.
- Place the sterile, weighed wood blocks onto the actively growing fungal culture.
- Incubate the jars for a specified period (e.g., 16 weeks) under controlled temperature and humidity.
- After incubation, carefully remove the blocks and gently clean off any surface mycelium.
- Dry the blocks in an oven at  $103 \pm 2^\circ\text{C}$  until a constant weight is achieved.
- Record the final oven-dry weight ( $W_4$ ) after cooling in a desiccator.
- Calculate the percentage of mass loss:  $\text{Mass Loss (\%)} = ((W_3 - W_4) / W_3) * 100$ .
- Compare the mass loss of treated blocks to the untreated controls to determine the preservative's effectiveness. A mass loss of <3% is often considered effective protection.

## Protocol 3: Accelerated Leaching Test

This protocol simulates weathering to determine the permanence of the preservative, based on standards like EN 84.[8]

### 1. Materials:

- Treated wood blocks.
- Large container for water immersion, deionized water.
- Vacuum impregnation apparatus.

### 2. Procedure:

- Take a set of conditioned, treated wood blocks.
- Place the blocks in the impregnation vessel, submerge them in deionized water, and apply a vacuum for 20 minutes.

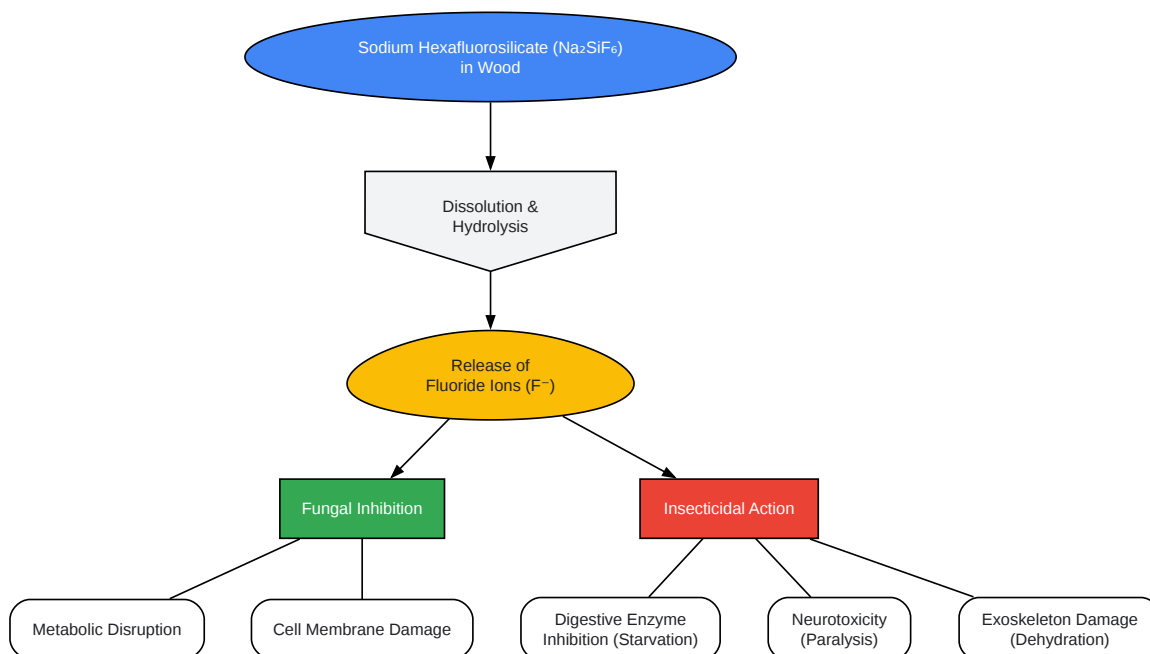
- Release the vacuum and allow the blocks to soak for 2 hours.
- Drain the water and replace it with fresh deionized water.
- Let the blocks soak for 14 days, replacing the water at specified intervals (e.g., daily for the first 5 days, then less frequently).
- After the soaking period, remove the blocks and allow them to air-dry (condition) to their approximate pre-test moisture content.
- These leached blocks can then be used in the Fungal Decay Resistance Test (Protocol 2) to assess the preservative's efficacy after weathering.

## Visualizations



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Caption: Experimental workflow for evaluating wood preservative efficacy.



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Caption: Biocidal mechanism of sodium **hexafluorosilicate** in wood.

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## References

- 1. [fpl.fs.usda.gov](http://fpl.fs.usda.gov) [[fpl.fs.usda.gov](http://fpl.fs.usda.gov)]
- 2. [nbinno.com](http://nbinno.com) [[nbinno.com](http://nbinno.com)]
- 3. [nbinno.com](http://nbinno.com) [[nbinno.com](http://nbinno.com)]
- 4. Hexafluorosilicic acid - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 5. Why Sodium Fluorosilicate Works as an Insecticide | Mechanism and Applications - Foshan Nanhai Shuangfu Chemical Co., Ltd [[df-chemicals.com](http://df-chemicals.com)]
- 6. Ammonium Fluorosilicate: A Scientific Marvel in Wood Preservation - Foshan Nanhai Shuangfu Chemical Co., Ltd [[df-chemicals.com](http://df-chemicals.com)]
- 7. [wfs.swst.org](http://wfs.swst.org) [[wfs.swst.org](http://wfs.swst.org)]
- 8. [pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [[pdfs.semanticscholar.org](https://pdfs.semanticscholar.org)]
- 9. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 10. [woodresearch.sk](http://woodresearch.sk) [[woodresearch.sk](http://woodresearch.sk)]
- 11. [balticforestry.lammc.lt](http://balticforestry.lammc.lt) [[balticforestry.lammc.lt](http://balticforestry.lammc.lt)]
- 12. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
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